AMG8833 Technical Support Center: Addressing Pixel-to-Pixel Sensitivity Variations

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Compound of Interest	
Compound Name:	AMG8380
Cat. No.:	B15587400

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This technical support center provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions (FAQs) to address pixel-to-pixel sensitivity variations in the AMG8833 thermal sensor array.

Frequently Asked Questions (FAQs)

Q1: What is pixel-to-pixel sensitivity variation and why is it a concern in the AMG8833?

A1: Pixel-to-pixel sensitivity variation, also known as non-uniformity, refers to the phenomenon where individual pixels in the 8x8 sensor array respond differently to the same uniform thermal input. This variation is inherent to the manufacturing process of thermopile arrays and results in a "fixed-pattern noise" (FPN) superimposed on the thermal image. For scientific and research applications requiring high accuracy, this FPN can obscure subtle temperature differences and lead to erroneous conclusions. Correcting for this variation is crucial for obtaining accurate and reliable thermal data.

Q2: What are the typical manifestations of pixel sensitivity variations in my experimental data?

A2: When imaging a thermally uniform surface, you may observe that the temperature readings from the 64 pixels are not identical. Some pixels may consistently read higher or lower than the average. This can manifest as a grainy or patterned appearance in the thermal image, even when viewing a perfectly flat temperature source. In some cases, individual pixels may be significantly different from their neighbors, appearing as "hot" or "cold" outliers.

Q3: What is Non-Uniformity Correction (NUC) and how does it address this issue?

A3: Non-Uniformity Correction (NUC) is a calibration process used to compensate for the pixel-to-pixel variations in sensitivity. By characterizing the unique response of each pixel, a set of correction coefficients (gain and offset) can be calculated and applied to the raw sensor readings. A properly performed NUC results in a more uniform response across the sensor array, leading to a clearer and more accurate thermal image.

Q4: What is the difference between a one-point and a two-point NUC?

A4: A one-point NUC corrects for the offset of each pixel. It is performed by measuring the pixel responses at a single uniform temperature. While it can improve the image, it does not account for differences in the slope of the pixel responses (gain). A two-point NUC is a more robust method that corrects for both gain and offset. It involves measuring the pixel responses at two different uniform temperatures. For most research applications, a two-point NUC is recommended to ensure accuracy across the sensor's operating range.[1][2]

Q5: How often should I perform a Non-Uniformity Correction?

A5: For precise scientific measurements, it is recommended to perform a NUC before each set of critical experiments. The response of the sensor can drift with changes in ambient temperature and over time. If the experimental setup (e.g., optics, sensor housing) changes, a new NUC should also be performed.

Troubleshooting Guides
Issue 1: Persistent Noisy or Outlier Pixels After NUC

Even after a non-uniformity correction, some pixels may still provide erroneous readings. These are often referred to as "bad pixels."

Troubleshooting Steps:

- Identify Bad Pixels:

  - After performing a two-point NUC, expose the sensor to a stable, uniform temperature source.

- Capture a series of frames (e.g., 100 frames) and calculate the temporal average for each pixel to reduce random noise.

- Calculate the standard deviation of the entire 64-pixel array.

- Any pixel with a value that deviates from the mean of its immediate neighbors by more than a set threshold (e.g., 2-3 times the array's standard deviation) can be flagged as a bad pixel.

- Bad Pixel Correction (Replacement):

  - Once a bad pixel is identified, its value should be replaced with an estimation based on its neighboring pixels. A common and effective method is to use the median of the surrounding 3x3 or 5x5 pixel neighborhood.

  - This process, known as bad pixel replacement, helps to maintain the integrity of the thermal image without introducing significant artifacts.[3]

Experimental Protocols

Two-Point Non-Uniformity Correction (NUC) Protocol for AMG8833

This protocol details the methodology for performing a two-point NUC to correct for gain and offset variations in the AMG8833 sensor array.

Objective: To calculate a unique gain and offset correction coefficient for each of the 64 pixels.

Materials:

- AMG8833 sensor connected to a microcontroller (e.g., Arduino, Raspberry Pi).

- Two thermally uniform calibration sources with stable, known temperatures.

  - Low-Temperature Source (T_low): A well-insulated container with a flat, black-painted metal plate on top, allowed to equilibrate to a stable room temperature (e.g., 20°C).

- High-Temperature Source (T_high): A temperature-controlled hot plate with a flat, black-painted aluminum plate placed on top to ensure uniform heat distribution (e.g., 60°C).

- A high-accuracy reference thermometer (e.g., a calibrated thermocouple) to measure the true temperature of the calibration sources.

Procedure:

- Dark Frame (Offset) Measurement at T_low:

  - Position the AMG8833 sensor facing the low-temperature source at a close, fixed distance, ensuring the sensor's entire field of view is covered by the uniform surface.

  - Allow the system to stabilize thermally for at least 10 minutes.

  - Record the raw output of each of the 64 pixels for a statistically significant number of frames (e.g., 100 frames).

  - For each pixel, calculate the average raw reading. This will be your raw_low matrix (8x8).

  - Measure the precise temperature of the source with the reference thermometer. This is T_ref_low.

- Flat Field (Gain) Measurement at T_high:

  - Move the sensor to face the high-temperature source at the same fixed distance.

  - Allow the system to stabilize.

  - Record the raw output of each of the 64 pixels for the same number of frames.

  - For each pixel, calculate the average raw reading. This will be your raw_high matrix (8x8).

  - Measure the precise temperature of the source with the reference thermometer. This is T_ref_high.

- Calculation of Correction Coefficients:

 - For each pixel (i, j), calculate the gain and offset coefficients:

- Gain(i, j) = (T_ref_high - T_ref_low) / (raw_high(i, j) - raw_low(i, j))

- Offset(i, j) = T_ref_high - (Gain(i, j) * raw_high(i, j))

- Applying the Correction:

  - For any subsequent raw reading from a pixel raw_new(i, j), the corrected temperature T_corrected(i, j) is calculated as:

    - T_corrected(i, j) = (Gain(i, j) * raw_new(i, j)) + Offset(i, j)

Data Summary Table:

Parameter	Description	Example Value
T_ref_low	Reference temperature of the low-temp source.	20.0 °C
T_ref_high	Reference temperature of the high-temp source.	60.0 °C
raw_low(i, j)	Average raw reading of pixel (i, j) at T_ref_low.	Varies per pixel
raw_high(i, j)	Average raw reading of pixel (i, j) at T_ref_high.	Varies per pixel
Gain(i, j)	Calculated gain for pixel (i, j).	Varies per pixel
Offset(i, j)	Calculated offset for pixel (i, j).	Varies per pixel

Visualizations
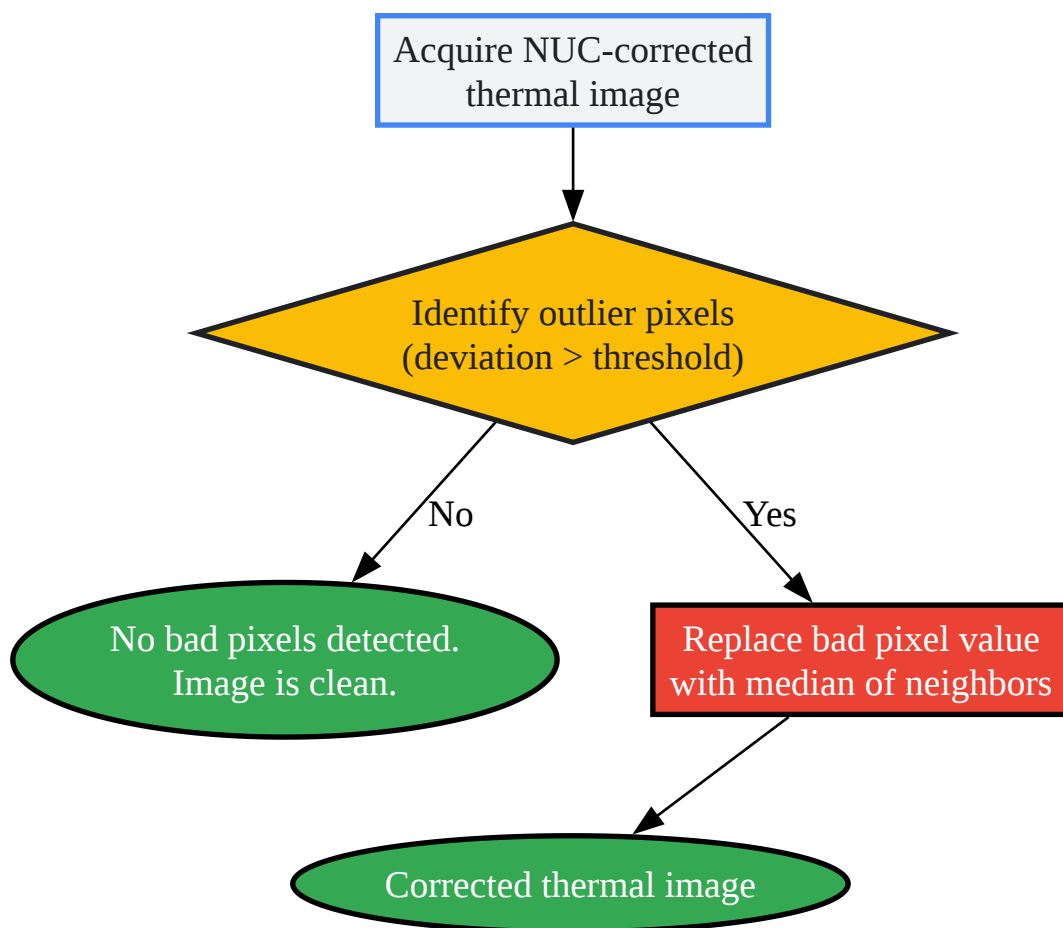# Logical Workflow for Two-Point NUC
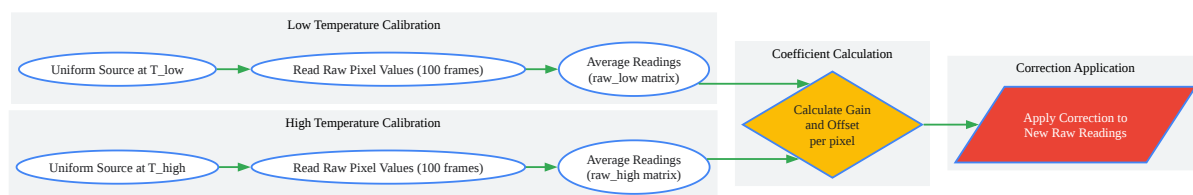
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Caption: Workflow for two-point non-uniformity correction.

Decision Tree for Bad Pixel Handling

```
Acquire NUC-corrected
      thermal image
            |
            v
  Identify outlier pixels
  (deviation > threshold)
```

No → No bad pixels detected. Image is clean.

Yes → Replace bad pixel value with median of neighbors → Corrected thermal image

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